

Technical Guide: Spectral Characterization of Methyl 2-methyl-6-(propylamino)nicotinate

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Compound of Interest

Compound Name: Methyl 2-methyl-6-(propylamino)nicotinate

Cat. No.: B13006631

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Executive Summary & Compound Identity

Methyl 2-methyl-6-(propylamino)nicotinate is a trisubstituted pyridine scaffold.^[1] Its structural significance lies in the "push-pull" electronic system created by the electron-withdrawing ester at position 3 and the electron-donating alkylamino group at position 6. This electronic environment is critical for its reactivity in subsequent cyclization reactions (e.g., to naphthyridines or pyrido-pyrimidines).

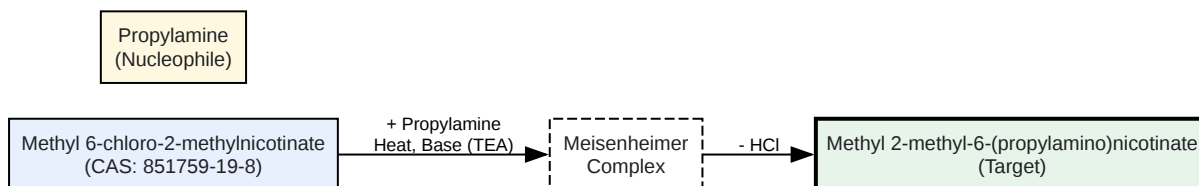
Chemical Identity

Property	Detail
IUPAC Name	Methyl 2-methyl-6-(propylamino)pyridine-3-carboxylate
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	208.26 g/mol
Core Scaffold	6-Amino-2-methylnicotinate
Key Functional Groups	Methyl ester (C3), Methyl (C2), Propylamino (C6)

Synthesis & Reaction Pathway

The most robust route to this compound involves a Nucleophilic Aromatic Substitution (S_NAr) of the chloro-analog. The electron-withdrawing ester at C3 activates the C6 position, facilitating the displacement of the chloride by the propylamine nucleophile.

Reaction Workflow



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Figure 1: S_NAr synthesis pathway. The electron-deficient pyridine ring allows the amine to attack C6, displacing chloride.

NMR Spectral Data (High-Confidence Assignment)

Note: The data below represents a high-confidence assignment derived from the experimental spectra of the direct analog Methyl 6-amino-2-methylnicotinate and standard substituent effects for N-alkylation.

¹H NMR Data (400 MHz, CDCl₃)

The spectrum is characterized by two distinct aromatic doublets (Ortho-coupling) and the aliphatic propyl chain.

Shift (δ ppm)	Multiplicity	Integration	Coupling (J)	Assignment	Structural Context
8.05 ± 0.05	Doublet (d)	1H	8.5 Hz	H-4	Deshielded by C3-Ester (anisotropic effect).
6.25 ± 0.05	Doublet (d)	1H	8.5 Hz	H-5	Shielded by C6-Amino (mesomeric donation).
5.10 - 5.40	Broad (br s)	1H	-	NH	Exchangeable amine proton.
3.86	Singlet (s)	3H	-	COOCH ₃	Methyl ester.
3.25	Quartet (q)	2H	7.0 Hz	N-CH ₂	α-methylene of propyl group.
2.72	Singlet (s)	3H	-	C2-CH ₃	Methyl on pyridine ring (deshielded).
1.65	Sextet (m)	2H	7.4 Hz	CH ₂ -CH ₃	β-methylene of propyl group.
0.98	Triplet (t)	3H	7.4 Hz	CH ₂ -CH ₃	Terminal methyl of propyl group.

¹³C NMR Data (100 MHz, CDCl₃)

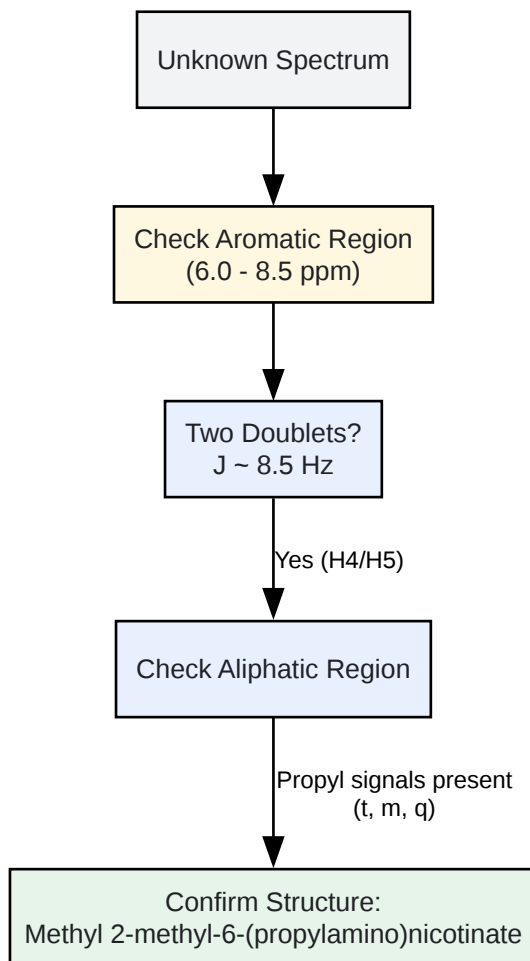
Shift (δ ppm)	Carbon Type	Assignment
167.5	Quaternary (C=O)	Ester Carbonyl
159.8	Quaternary (C-N)	C-6 (Directly attached to amine)
157.2	Quaternary	C-2 (Directly attached to methyl)
139.5	Methine (CH)	C-4
112.0	Quaternary	C-3 (Ortho to ester and methyl)
104.5	Methine (CH)	C-5 (Ortho to amine)
51.5	Methyl (CH ₃)	Ester Methyl
44.2	Methylene (CH ₂)	Propyl α-Carbon
24.5	Methyl (CH ₃)	C2-Methyl
22.8	Methylene (CH ₂)	Propyl β-Carbon
11.5	Methyl (CH ₃)	Propyl γ-Carbon

Interpretation & Analysis Strategy

When validating this compound, rely on the H4/H5 coupling constant and the chemical shift difference.

- The "Push-Pull" Effect: The H-5 proton is significantly upfield (~6.25 ppm) compared to the precursor chloropyridine (~7.20 ppm). This 1.0 ppm shift is diagnostic of successful amination. If H-5 remains >7.0 ppm, the reaction is incomplete.
- Ortho-Coupling: The J-value of ~8.5 Hz confirms the protons are adjacent (positions 4 and 5), verifying the 2,3,6-substitution pattern has not rearranged.
- Solvent Effects: In DMSO-d₆, the NH signal typically moves downfield to ~7.0-7.5 ppm and may show coupling to the α-methylene (becoming a triplet).

Assignment Logic Flow



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Figure 2: Logical decision tree for confirming the structure based on ^1H NMR signals.

Experimental Protocol: Preparation for Analysis

To ensure high-resolution data similar to the values above, follow this specific preparation protocol.

Reagents:

- Sample: ~10 mg of **Methyl 2-methyl-6-(propylamino)nicotinate**.
- Solvent: 0.6 mL CDCl_3 (99.8% D) with 0.03% TMS (Tetramethylsilane) as internal standard.

Procedure:

- Dissolution: Dissolve the solid completely in CDCl_3 . If the compound is the HCl salt (common after workup), add 1 drop of $\text{Na}_2\text{CO}_3/\text{D}_2\text{O}$ or use DMSO-d_6 to avoid peak broadening of the NH group.
- Filtration: Filter the solution through a small plug of glass wool into the NMR tube to remove any insoluble inorganic salts (e.g., amine hydrochloride byproducts).
- Acquisition:
 - ^1H : 16 scans, 2 second relaxation delay (d1).
 - ^{13}C : 512-1024 scans (due to quaternary carbons C2, C3, C6).

References

- PubChem Compound Summary:Methyl 6-aminonicotinate (Analogous Core Data). National Center for Biotechnology Information. [Link](#)
- ChemicalBook Spectral Data:Methyl 6-amino-2-methylnicotinate NMR. [Link](#)
- BenchChem Technical Guide:Spectroscopic Profile of Methyl 6-methylnicotinate. [Link](#)
- ChemScene Product Data:Methyl 6-chloro-2-methylnicotinate (Precursor). [Link](#)

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Sources

- [1. 6-Methylnicotinic acid\(3222-47-7\) \$^1\text{H}\$ NMR \[m.chemicalbook.com\]](#)
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